

The Fungal Metabolite Sesquicillin A: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Sesquicillin A*

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An In-depth Overview of the Production, Chemistry, and Potential Biological Activities of a Unique Pyrano-Diterpene from *Albophoma* sp.

Introduction

Fungi are a prolific source of structurally diverse and biologically active secondary metabolites, which have been a cornerstone of drug discovery for decades. Among these, the terpenoids represent a vast and varied class of natural products. **Sesquicillin A**, a pyrano-diterpene produced by the fungus *Albophoma* sp., stands out due to its unique chemical architecture. Initially isolated alongside four new analogues, Sesquicillins B through E, from the culture broth of *Albophoma* sp. FKI-1778, these compounds have demonstrated notable biological activities, including insecticidal and cytotoxic effects.^[1] This technical guide provides a comprehensive overview of **Sesquicillin A**, detailing the producing organism, fermentation and isolation protocols, quantitative data, and a discussion of its potential biosynthetic pathway and mechanism of action for researchers, scientists, and drug development professionals.

The Producing Organism: *Albophoma* sp. FKI-1778

The fungal strain FKI-1778, responsible for the production of sesquicillins, was isolated from a soil sample collected at Amamiooshima Island, Kagoshima Prefecture, Japan.^[1] Based on its morphological characteristics, the strain was identified as belonging to the genus *Albophoma*.^[1] For long-term preservation and future research, the strain has been deposited at the National Institute of Advanced Industrial Science and Technology (AIST) in Japan under the accession number FERM BP-08668.^[1]

Fermentation and Production of Sesquicillin A

The production of **Sesquicillin A** and its analogues is achieved through a two-stage fermentation process. The following protocols are based on the methods described by Uchida et al. (2005).[\[1\]](#)

Experimental Protocols

Seed Culture Preparation:

- Seed Medium Composition:
 - Glucose: 2.0%
 - Yeast Extract: 0.2%
 - $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$: 0.05%
 - Polypepton: 0.5%
 - KH_2PO_4 : 0.1%
 - Agar: 0.1%
 - The pH of the medium is adjusted to 6.0 before sterilization.[\[1\]](#)
- Inoculation and Incubation:
 - A stock culture of *Albophoma* sp. FKI-1778 is inoculated into a 500-ml Erlenmeyer flask containing 100 ml of the seed medium.[\[1\]](#)
 - The flask is incubated on a rotary shaker at 27°C for 2 days.[\[1\]](#)

Production Culture:

- Production Medium Composition:
 - Glycerol: 3.0%

- Oat Meal: 2.0%
- Dry Yeast: 1.0%
- KH_2PO_4 : 1.0%
- Na_2HPO_4 : 1.0%
- $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$: 0.05%
- The pH is not adjusted prior to sterilization.[\[1\]](#)
- Inoculation and Fermentation:
 - The main production culture is initiated by transferring 1 ml of the seed culture into a 500-ml Erlenmeyer flask containing 100 ml of the production medium.[\[1\]](#)
 - Fermentation is carried out at 27°C with a rotary shaker at 210 rpm.[\[1\]](#) The production of sesquicillins is typically monitored over time, with a 168-hour (7-day) culture period being effective for isolation.[\[1\]](#)

The overall workflow for the fermentation process is depicted in the diagram below.

Fermentation Workflow for Sesquicillin Production

Seed Culture

Albophoma sp. FKI-1778 Stock

Inoculate 500-ml Flask
(100 ml Seed Medium)

Incubate at 27°C
for 2 days

Transfer 1 ml

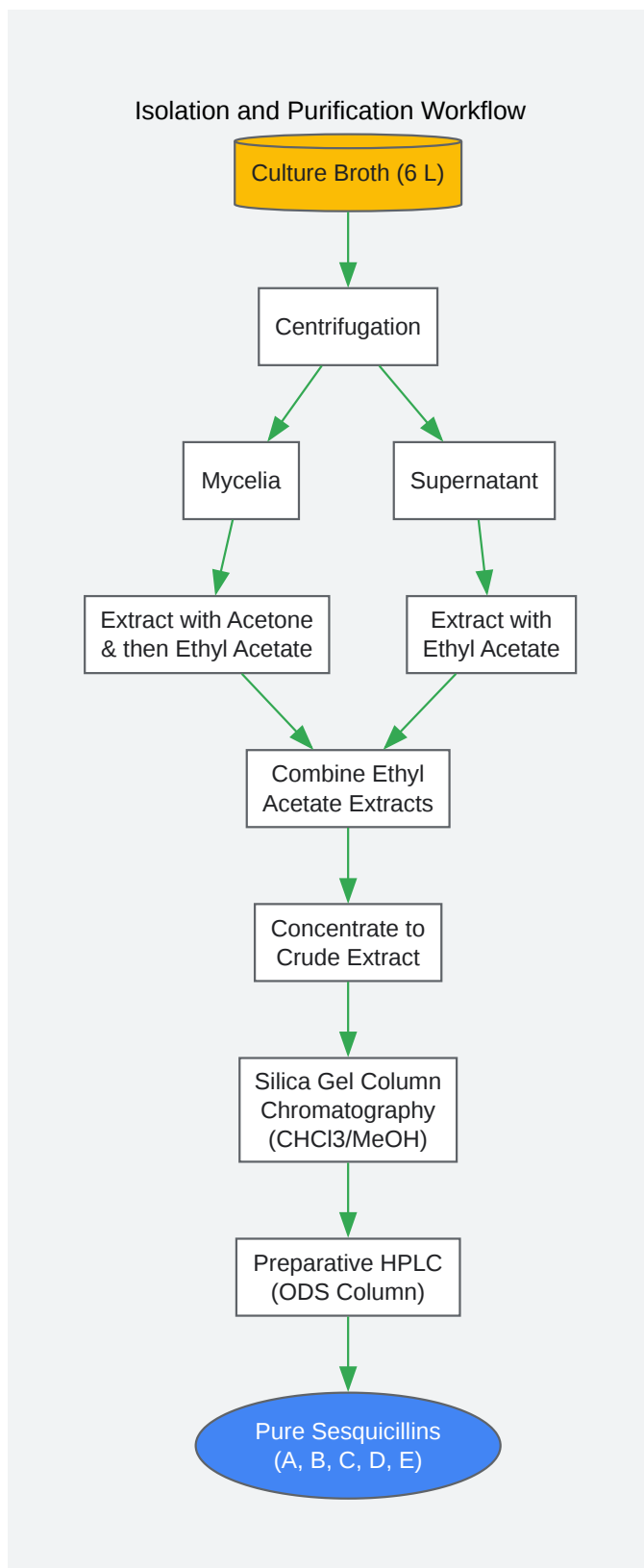
Production Culture

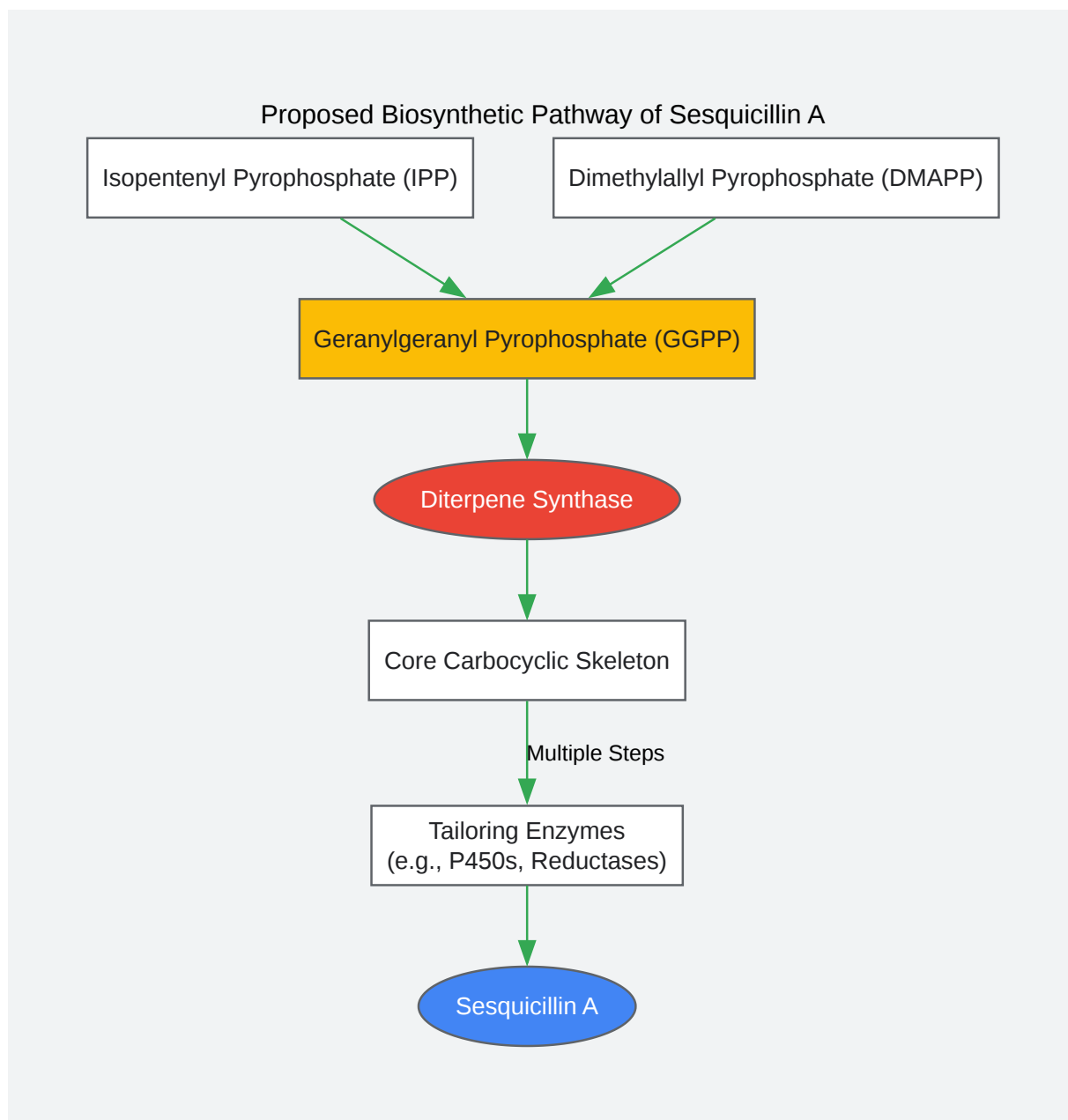
Inoculate 500-ml Flask
(100 ml Production Medium)

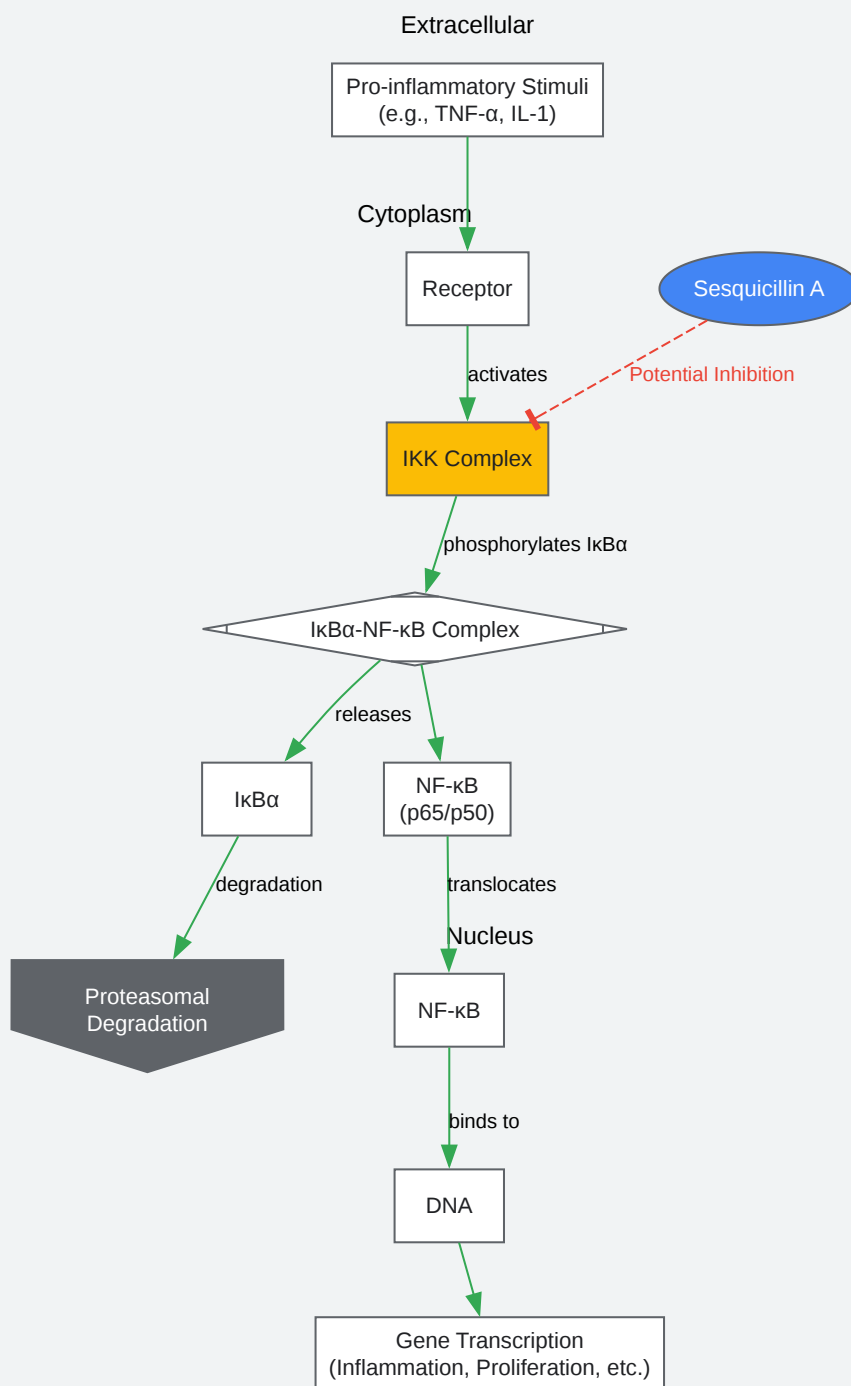
Ferment at 27°C
(210 rpm, 168 hours)

Harvest

Culture Broth
(6 liters)





Potential Inhibition of the NF- κ B Pathway by Sesquicillin A[Click to download full resolution via product page](#)

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References

- 1. Inhibition of transcription factor NF-kappaB by sesquiterpene lactones: a proposed molecular mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
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